

Mass spectrometry data of "Tert-butyl 4-ethynylbenzoate"

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Compound of Interest

Compound Name: **Tert-butyl 4-ethynylbenzoate**

Cat. No.: **B053489**

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A Comparative Guide to the Mass Spectrometry of **Tert-butyl 4-ethynylbenzoate** and its Analogs for Researchers, Scientists, and Drug Development Professionals.

This guide provides a comparative analysis of the mass spectrometry data for **Tert-butyl 4-ethynylbenzoate** and related alternative compounds. The information is intended for researchers, scientists, and professionals in drug development to facilitate compound identification and characterization. This document summarizes predicted and experimental mass spectrometry data, outlines detailed experimental protocols, and visualizes the analytical workflow.

Data Presentation

While specific experimental mass spectra for **Tert-butyl 4-ethynylbenzoate** are not widely available in public databases, its fragmentation pattern can be predicted based on established principles of mass spectrometry and the known behavior of similar compounds. The tert-butyl group, in particular, has a characteristic fragmentation pattern, often resulting in a stable tert-butyl cation.^{[1][2]}

Below is a comparative table summarizing the predicted mass spectrometry data for **Tert-butyl 4-ethynylbenzoate** alongside available experimental data for its methyl and ethyl ester analogs.^{[3][4]}

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Key Predicted/Observed m/z Values and Proposed Fragments
Tert-butyl 4-ethynylbenzoate	C ₁₃ H ₁₄ O ₂	202.25	[M] ⁺⁻ : 202 (Molecular Ion)[M-57] ⁺ : 145 (Loss of tert-butyl cation)[C ₄ H ₉] ⁺ : 57 (tert-butyl cation - often the base peak) [1] [2]
Methyl 4-ethynylbenzoate	C ₁₀ H ₈ O ₂	160.17	[M] ⁺⁻ : 160 (Molecular Ion) [3]
Ethyl 4-ethynylbenzoate	C ₁₁ H ₁₀ O ₂	174.19	[M] ⁺⁻ : 174 (Molecular Ion) [4]

Experimental Protocols

The following is a representative experimental protocol for the analysis of **Tert-butyl 4-ethynylbenzoate** and similar small molecules using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Sample Preparation[\[5\]](#)

- **Dissolution:** Dissolve the sample in a volatile organic solvent such as dichloromethane (DCM) or ethyl acetate to a concentration of approximately 1 mg/mL to create a stock solution.
- **Dilution:** Further dilute the stock solution with the same solvent to a working concentration of 1-10 µg/mL.
- **Filtration:** If any particulate matter is visible, filter the sample through a 0.2 µm syringe filter to prevent contamination of the instrument.

- Vial Transfer: Transfer the final diluted sample into a 2 mL autosampler vial with a screw cap and a soft septum.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- GC Column: A non-polar capillary column such as an HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) is suitable for separating a broad range of organic compounds.
- Injection: 1 μ L of the sample is injected in splitless mode.
- Inlet Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10 °C/min to 280 °C.
 - Final hold: Hold at 280 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[6\]](#)
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Mass Range: Scan from m/z 40 to 500.

3. Data Acquisition and Analysis

- Acquire the data using the instrument's control and data acquisition software.

- The resulting total ion chromatogram (TIC) will show peaks corresponding to the separated compounds.
- The mass spectrum for the peak of interest can be extracted and analyzed. This involves comparing the fragmentation pattern to known libraries or using it to elucidate the structure of an unknown compound.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the mass spectrometric analysis of a small organic molecule like **Tert-butyl 4-ethynylbenzoate**.



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